

Technical Guide: Stability & Storage of 3-Bromo-4-fluorobenzohydrazide

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Compound of Interest

Compound Name: 3-Bromo-4-fluorobenzohydrazide

CAS No.: 929884-90-2

Cat. No.: B1527135

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Executive Summary

3-Bromo-4-fluorobenzohydrazide is a functionalized benzohydrazide intermediate used primarily in the synthesis of heterocycles (e.g., 1,3,4-oxadiazoles, 1,2,4-triazoles).^{[1][2]} While the halogenated aromatic core provides relative stability, the hydrazide moiety ($-\text{CONHNH}_2$) is chemically labile. It acts as a "soft" nucleophile and a reducing agent, making the compound susceptible to oxidative degradation and hydrolytic cleavage.

Core Storage Directive: Store at 2–8°C (Short-term) or -20°C (Long-term) under an inert atmosphere (Argon/Nitrogen). Protect from moisture and light.

Physicochemical Profile

Parameter	Specification
Chemical Name	3-Bromo-4-fluorobenzohydrazide
CAS Number	929884-90-2
Molecular Formula	C ₇ H ₆ BrFN ₂ O
Molecular Weight	233.04 g/mol
Physical State	Solid (Crystalline powder)
Solubility	Soluble in DMSO, DMF, Methanol; Sparingly soluble in water
Key Functional Groups	Aryl Bromide/Fluoride (Electronic modulation), Hydrazide (Reactivity hotspot)

Stability Mechanisms & Degradation Pathways[4]

The stability of this compound is dictated by the hydrazide group. The electron-withdrawing halogens (Br, F) on the benzene ring reduce the electron density on the carbonyl carbon, potentially making the amide bond slightly more susceptible to nucleophilic attack (hydrolysis) compared to unsubstituted benzohydrazides.

A. Hydrolytic Degradation (Moisture Sensitivity)

In the presence of atmospheric moisture, the hydrazide bond undergoes hydrolysis, reverting to the parent benzoic acid and releasing hydrazine. This reaction is catalyzed by trace acids or bases.

- Mechanism: Water attacks the carbonyl carbon

Tetrahedral intermediate

Cleavage of C-N bond.

- Result: Contamination with 3-bromo-4-fluorobenzoic acid.

B. Oxidative Instability (Air Sensitivity)

Hydrazides are reducing agents. Exposure to atmospheric oxygen can lead to the formation of diimides or azo dimers.

- Mechanism: Radical abstraction of hydrogen from the terminal nitrogen

Formation of unstable diimide intermediates

Dimerization or decomposition to N₂ gas.

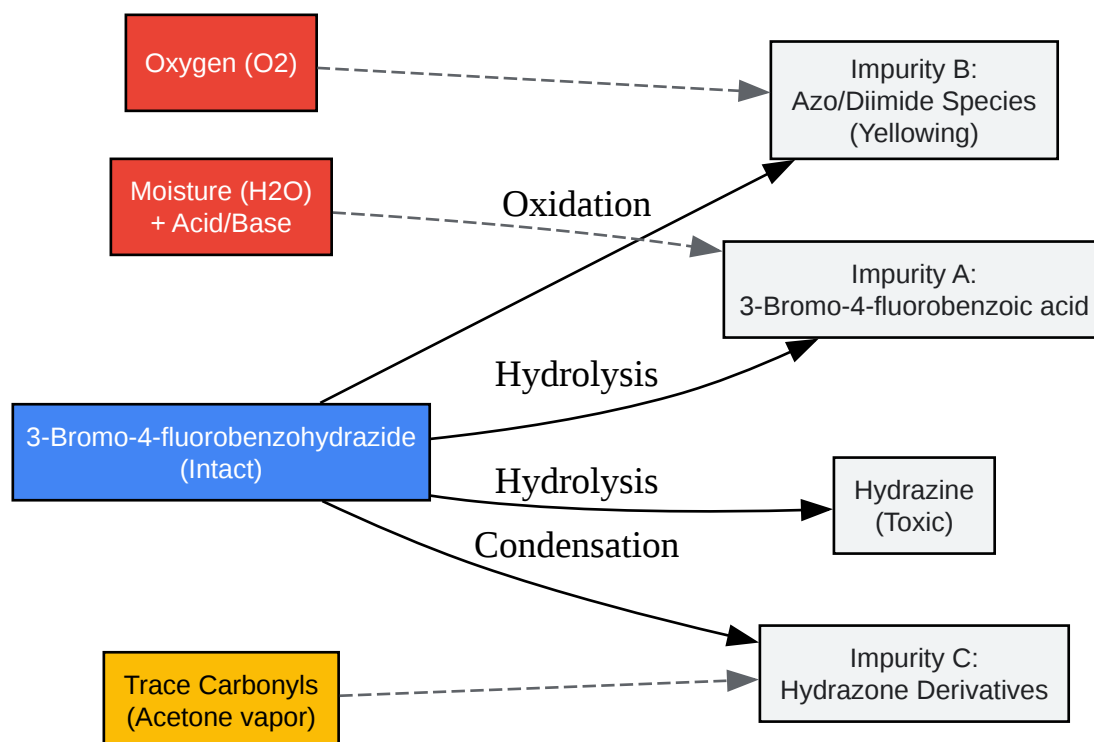
- Result: Discoloration (yellowing/browning) and loss of stoichiometry.

C. Condensation (Impurity Scavenging)

The terminal amino group (-NH₂) is highly nucleophilic. It reacts avidly with:

- Atmospheric CO₂: Forming carbazates.
- Trace Aldehydes/Ketones: Forming hydrazones (a common issue if stored in solvent vapors like acetone).

Visualization: Degradation Logic



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Caption: Primary degradation pathways driven by environmental exposure. Hydrolysis and oxidation are the dominant risks.[3]

Storage & Handling Protocols

To maintain purity >98% over extended periods, implement the following "Chain of Custody" for storage.

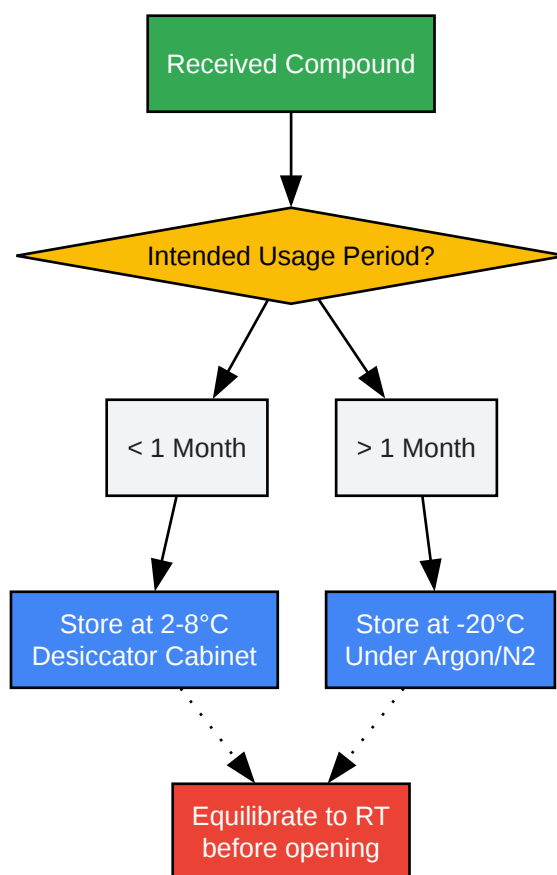
Protocol A: Long-Term Storage (> 1 Month)

- Container: Amber glass vial with a Teflon-lined (PTFE) screw cap. Avoid polyethylene caps which are permeable to oxygen.
- Atmosphere: Purge the headspace with dry Argon or Nitrogen before sealing. Parafilm is insufficient; use electrical tape or shrink bands over the cap for a secondary seal.
- Temperature: Store at -20°C.
- Desiccation: Place the vial inside a secondary container (e.g., a sealed Mylar bag or jar) containing active desiccant packets (Silica gel or Molecular Sieves).

Protocol B: Active Use (Benchtop)

- Equilibration: Allow the frozen vial to reach room temperature before opening. This prevents condensation of atmospheric moisture onto the cold solid.
- Solvent Choice: If preparing a stock solution, use anhydrous DMSO or DMF. Avoid protic solvents (Methanol/Ethanol) for long-term stock storage as they can promote slow solvolysis.
- Pot Life: Discard solutions after 24 hours or store at -20°C for max 1 week.

Storage Decision Logic



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Caption: Decision tree for optimal thermal storage based on usage frequency.

Quality Control & Analytical Methods

If the compound has been stored for >6 months, re-validate purity using Reverse-Phase HPLC.

Recommended HPLC Method

- Column: C18 (e.g., Agilent Zorbax or Waters XBridge), 3.5 μm , 4.6 x 100 mm.
- Mobile Phase A: Water + 0.1% Trifluoroacetic Acid (TFA) (Acid stabilizes the hydrazide).
- Mobile Phase B: Acetonitrile (ACN).
- Gradient: 5% B to 95% B over 15 minutes.
- Detection: UV at 254 nm (Aromatic ring absorption).

- Expected Impurities:
 - Early Eluter: Hydrazine (if derivatized/detectable).
 - Late Eluter: 3-Bromo-4-fluorobenzoic acid (Hydrolysis product).

Note: Do not dissolve the sample in acetone for analysis, as it will form a hydrazone artifact immediately. Use ACN/Water.

Safety & Emergency

- Hazards: Causes skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).^[4]
- Spill Cleanup: Dampen with water to avoid dust. Sweep up into a chemical waste container. Do not use bleach (oxidizer) directly on large spills as it may react vigorously with the hydrazide group.
- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory. Work in a fume hood to avoid inhalation of dust.

References

- PubChem.4-Fluorobenzohydrazide Compound Summary (Analog Reference). National Library of Medicine. [\[Link\]](#)
- LookChem.**3-BROMO-4-FLUOROBENZOHYDRAZIDE** Product Information (CAS 929884-90-2). [\[Link\]](#)^[5]
- Splendid Lab.Custom Synthesis Intermediates Catalog (CSL-28329). [\[Link\]](#)

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